

Personal protective equipment for handling Mal-amido-PEG12-TFP ester

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Compound of Interest

Compound Name: Mal-amido-PEG12-TFP ester

Cat. No.: B1458563

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Essential Safety and Handling Guide for Mal-amido-PEG12-TFP Ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, operational, and disposal information for handling **Mal-amido-PEG12-TFP ester**. Adherence to these protocols is critical for ensuring laboratory safety and maintaining experimental integrity. This information is compiled to provide value beyond the product itself, fostering a culture of safety and building trust in laboratory chemical handling.

Chemical and Physical Properties

Mal-amido-PEG12-TFP ester is a heterobifunctional crosslinker containing a maleimide group and a tetrafluorophenyl (TFP) ester. The maleimide group reacts with thiol groups, while the TFP ester is reactive towards primary amines. The polyethylene glycol (PEG) spacer enhances solubility in aqueous media.^[1]

Property	Value
Chemical Formula	C40H60F4N2O17
Molecular Weight	916.9 g/mol [1][2]
CAS Number	1431295-77-0[1][2]
Purity	Typically ≥95%[1][3]
Storage Temperature	-20°C[1][2]
Appearance	White to off-white solid
Solubility	Soluble in DMSO, DMF, Methylene Chloride, Acetonitrile[4][5]

Hazard Identification and Safety Precautions

Note: A specific Safety Data Sheet (SDS) for **Mal-amido-PEG12-TFP ester** is not readily available. The following information is based on the SDS for the structurally similar compound, Mal-amido-PEG2-TFP ester, and should be handled with due caution.[6]

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[6]
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.[6]
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.[6]
- Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation (Category 3), H335: May cause respiratory irritation.[6]

GHS Label Elements:

- Pictogram:
- Signal Word: Warning[6]

Hazard Statements:

- H302: Harmful if swallowed.[\[6\]](#)
- H315: Causes skin irritation.[\[6\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)

Precautionary Statements:

Prevention	Response	Storage	Disposal
P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]	P403+P233: Store in a well-ventilated place. Keep container tightly closed.	P501: Dispose of contents/container to an approved waste disposal plant.
P264: Wash hands thoroughly after handling.[6]	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]	P405: Store locked up.	
P270: Do not eat, drink or smoke when using this product.[6]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]		
P271: Use only outdoors or in a well-ventilated area.[6]	P312: Call a POISON CENTER or doctor if you feel unwell.		
P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]	P330: Rinse mouth.[6]		
P332+P313: If skin irritation occurs: Get medical advice/attention.			

P337+P313: If eye irritation persists: Get medical advice/attention.

P362+P364: Take off contaminated clothing and wash it before reuse.[6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against potential exposure.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors.
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially during reactions that could splash.
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. It is advisable to wear two pairs (double-gloving) and change them frequently.
Body Protection	Laboratory Coat	To protect skin and personal clothing from contamination.
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient. The type of respirator depends on the specific conditions.

Operational Plan: Handling and Storage

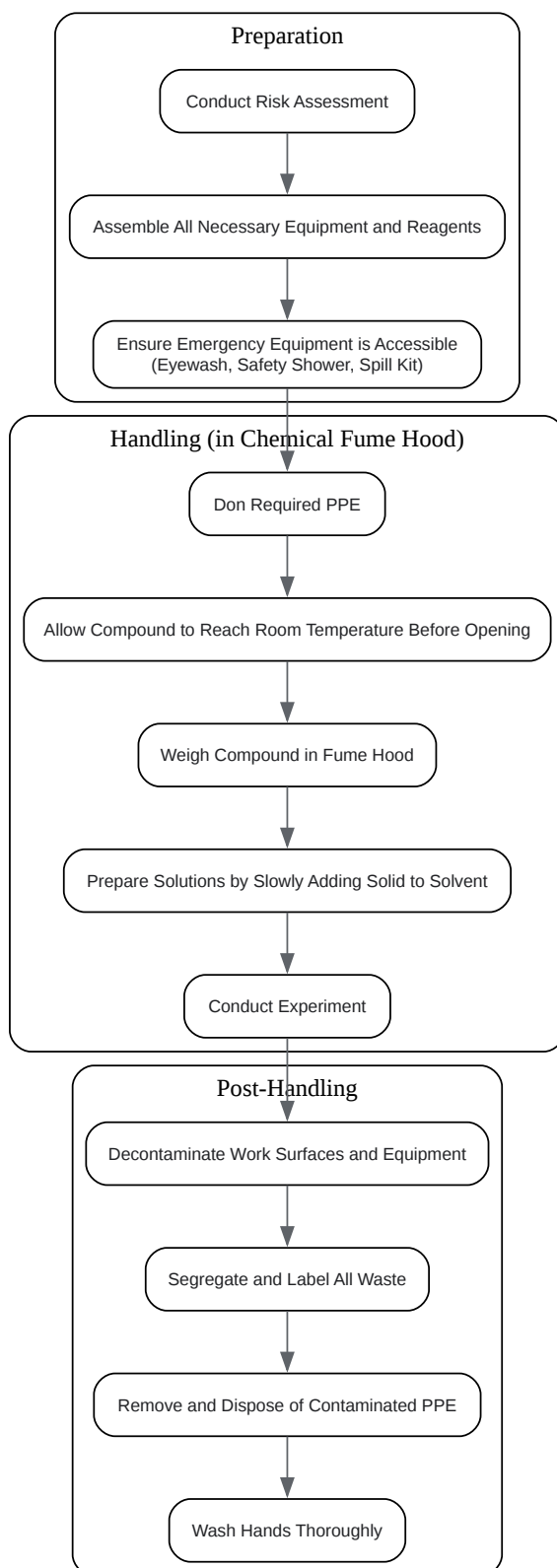
Adherence to a strict operational workflow is critical for the safe handling of **Mal-amido-PEG12-TFP ester**.

Storage

- Store in a well-ventilated, secure area at -20°C.[1][2]
- Keep the container tightly closed and protected from light and moisture.[7]

- The compound is hygroscopic and should be handled in a dry, inert atmosphere.[\[5\]](#)[\[8\]](#)

Handling Workflow



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Standard Laboratory Workflow for Handling **Mal-amido-PEG12-TFP ester**.

Disposal Plan

Chemical waste must be disposed of in a manner that ensures safety and environmental protection.

Waste Segregation and Collection

- Solid Waste: Collect in a designated, labeled, and sealed container for hazardous chemical waste.
- Liquid Waste: Solutions containing **Mal-amido-PEG12-TFP ester** should be collected in a labeled, sealed, and appropriate solvent waste container.
- Contaminated Labware: Dispose of items such as pipette tips and gloves as solid hazardous waste.

General Disposal Guidelines

- Labeling: All waste containers must be clearly labeled with the full chemical name and associated hazards.
- Segregation: Do not mix incompatible waste streams.
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory.
- Consult EHS: All chemical waste disposal must adhere to local, state, and national environmental regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Accidental Spill Workflow



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Workflow for Responding to an Accidental Spill.

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